

A Technical Guide to 4-Hydroxydecan-2-one: Properties, Synthesis, and Analysis

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Compound of Interest

Compound Name: 4-Hydroxydecan-2-one

Cat. No.: B15475434

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct experimental data, including a specific CAS number for **4-Hydroxydecan-2-one**, is not readily available in public chemical databases. The information presented herein is based on established principles of organic chemistry and data from analogous compounds.

Chemical Identity and Properties

While a specific CAS (Chemical Abstracts Service) number for **4-Hydroxydecan-2-one** could not be located, its IUPAC (International Union of Pure and Applied Chemistry) name is systematically derived as **4-hydroxydecan-2-one**.

The structure consists of a ten-carbon decane chain with a ketone functional group at the second carbon (C2) and a hydroxyl group at the fourth carbon (C4).

Table 1: Predicted Physicochemical Properties of **4-Hydroxydecan-2-one**

Property	Predicted Value
Molecular Formula	C ₁₀ H ₂₀ O ₂
Molecular Weight	172.26 g/mol
Appearance	Likely a colorless to pale yellow liquid
Boiling Point	Estimated > 200 °C
Solubility	Sparingly soluble in water, soluble in organic solvents
LogP	Estimated ~2.5

Synthesis of β -Hydroxy Ketones: An Experimental Protocol

The synthesis of β -hydroxy ketones such as **4-hydroxydecan-2-one** is commonly achieved through an aldol addition reaction. The following is a generalized experimental protocol for the synthesis of a long-chain β -hydroxy ketone.

Objective: To synthesize a long-chain β -hydroxy ketone via a base-catalyzed aldol addition.

Materials:

- Aldehyde (e.g., hexanal)
- Ketone (e.g., acetone)
- Base catalyst (e.g., 10% aqueous sodium hydroxide)
- Solvent (e.g., ethanol)
- Diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate

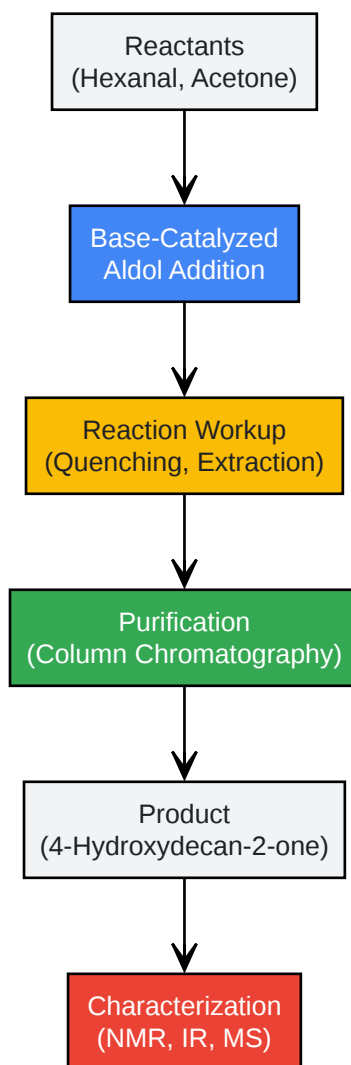
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** A solution of the aldehyde in ethanol is prepared in a round-bottom flask equipped with a magnetic stirrer. The flask is cooled in an ice bath to 0-5 °C.
- **Addition of Ketone and Catalyst:** The ketone is added to the cooled aldehyde solution. A 10% aqueous solution of sodium hydroxide is then added dropwise via a dropping funnel over a period of 30 minutes, ensuring the temperature remains below 10 °C.
- **Reaction Monitoring:** The reaction mixture is stirred at room temperature for 2-4 hours. The progress of the reaction is monitored by Thin Layer Chromatography (TLC).
- **Workup:** Once the reaction is complete, the mixture is quenched by the addition of a saturated aqueous ammonium chloride solution. The aqueous layer is extracted three times with diethyl ether.
- **Purification:** The combined organic extracts are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Characterization:** The resulting crude product is purified by column chromatography on silica gel. The structure of the purified product is confirmed by spectroscopic methods such as ^1H NMR, ^{13}C NMR, and IR spectroscopy.

Visualizing the Synthesis Pathway

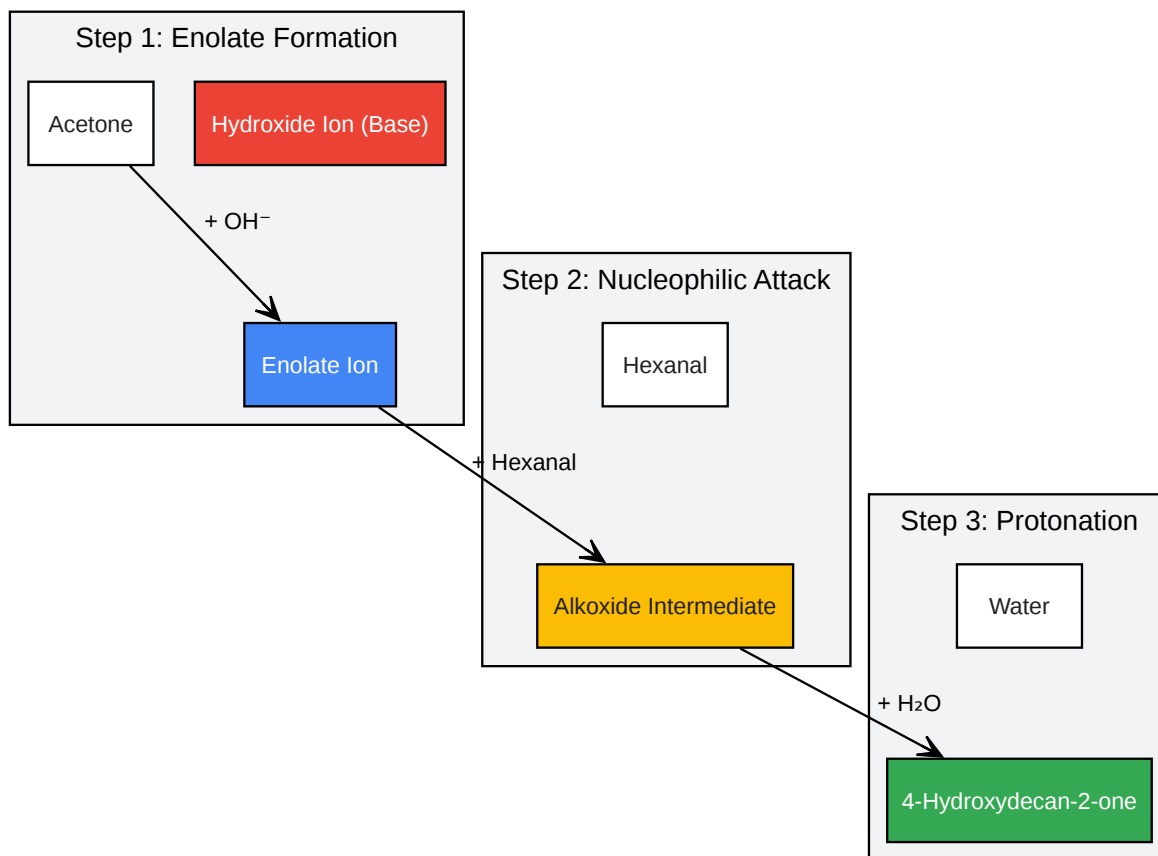
The logical workflow for the synthesis and characterization of **4-hydroxydecan-2-one** can be represented by the following diagram.



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Synthesis and Characterization Workflow

The aldol addition reaction is a fundamental carbon-carbon bond-forming reaction in organic chemistry. The following diagram illustrates the signaling pathway of this base-catalyzed reaction.



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Base-Catalyzed Aldol Addition Pathway

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